

How to prepare AGI-24512 stock and working solutions

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Compound of Interest

Compound Name: AGI-24512

Cat. No.: B605234

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Application Notes and Protocols for AGI-24512

For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the preparation of stock and working solutions of **AGI-24512**, a potent and selective inhibitor of methionine adenosyltransferase 2A (MAT2A). Proper preparation and handling of **AGI-24512** are crucial for obtaining accurate and reproducible experimental results.

Introduction

AGI-24512 is a small molecule inhibitor of MAT2A with an IC₅₀ of 8 nM.^{[1][2]} It has shown anti-proliferative activity in cancer cells with methylthioadenosine phosphorylase (MTAP) deletion.^{[2][3]} The mechanism of action involves the inhibition of S-adenosylmethionine (SAM) production, which subsequently leads to DNA damage and apoptosis in susceptible cancer cells.^[4] These notes provide essential information for the use of **AGI-24512** in in vitro and in vivo studies.

Physicochemical Properties and Storage

A summary of the key properties of **AGI-24512** is provided below for easy reference.

Property	Value
Molecular Weight	400.47 g/mol [1]
Formula	C ₂₄ H ₂₄ N ₄ O ₂ [1]
CAS Number	2201066-53-5[1]
Appearance	Crystalline solid
Solubility	DMSO: up to 125 mg/mL (312.13 mM)[5] Insoluble in Water and Ethanol[1]
Storage (Powder)	3 years at -20°C[1]
Storage (Stock)	1 year at -80°C in DMSO[1] 1 month at -20°C in DMSO[1][2]

Signaling Pathway of AGI-24512

AGI-24512 targets a key enzyme in methionine metabolism, leading to downstream effects on cancer cells, particularly those with MTAP deletion.

Caption: **AGI-24512** inhibits MAT2A, leading to reduced SAM and apoptosis in MTAP-deleted cancers.

Experimental Protocols

Preparation of AGI-24512 Stock Solution (in DMSO)

This protocol describes the preparation of a high-concentration stock solution of **AGI-24512** in dimethyl sulfoxide (DMSO).

Materials:

- **AGI-24512** powder
- Anhydrous/molecular sieve-dried DMSO
- Sterile microcentrifuge tubes or vials

- Vortex mixer
- Calibrated pipettes

Procedure:

- Equilibrate the **AGI-24512** powder to room temperature before opening the vial to prevent condensation.
- Calculate the required amount of **AGI-24512** and DMSO to prepare the desired stock concentration (e.g., 10 mM, 50 mM, or 100 mM).
 - Formula for mass (mg): $\text{Desired Concentration (mM)} \times \text{Volume (mL)} \times \text{Molecular Weight (400.47 g/mol)} / 1000$
- Carefully weigh the **AGI-24512** powder and add it to a sterile tube.
- Add the calculated volume of anhydrous DMSO to the tube.
- Vortex the solution until the **AGI-24512** is completely dissolved. Gentle warming (e.g., 37°C) and sonication can be used to aid dissolution if necessary.
- Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.
- Store the aliquots at -80°C for long-term storage (up to 1 year) or at -20°C for short-term storage (up to 1 month).^{[1][2]}

Stock Solution Calculation Examples:

Desired Stock Concentration	Volume of DMSO	Mass of AGI-24512
10 mM	1 mL	4.005 mg
50 mM	1 mL	20.02 mg
100 mM	1 mL	40.05 mg

Preparation of In Vitro Working Solutions

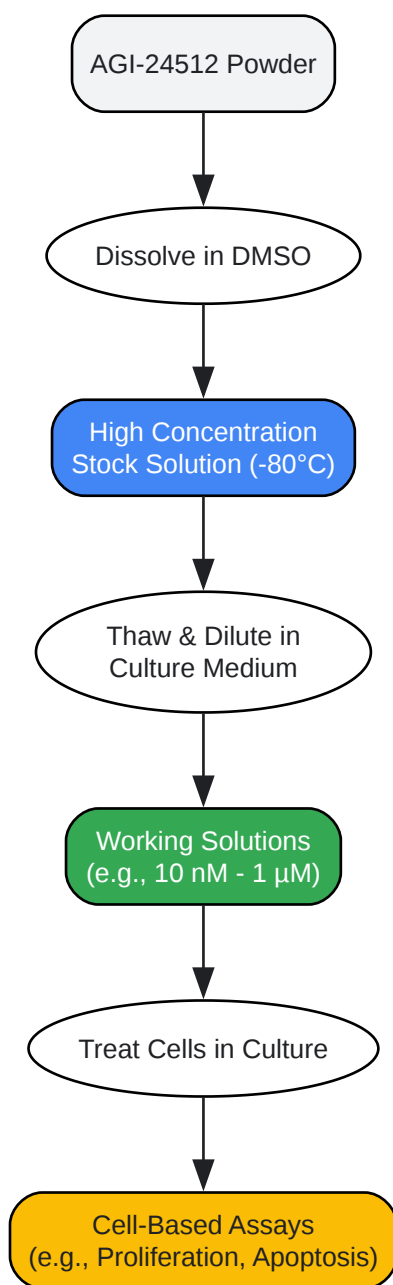
This protocol outlines the dilution of the DMSO stock solution to prepare working solutions for cell-based assays. The final concentration of DMSO in the cell culture medium should be kept low (typically $\leq 0.1\%$) to avoid solvent-induced toxicity.

Materials:

- **AGI-24512** stock solution in DMSO
- Appropriate cell culture medium (e.g., DMEM, RPMI-1640)
- Sterile tubes
- Calibrated pipettes

Procedure:

- Thaw an aliquot of the **AGI-24512** stock solution at room temperature.
- Perform serial dilutions of the stock solution in cell culture medium to achieve the desired final concentrations. It is recommended to prepare intermediate dilutions to ensure accuracy.
- For example, to prepare a 100 μM working solution from a 10 mM stock, dilute the stock 1:100 in culture medium.
- Add the final working solution to the cell cultures. Ensure that the final DMSO concentration is consistent across all experimental conditions, including the vehicle control.



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Caption: Workflow for preparing **AGI-24512** for in vitro experiments.

Preparation of In Vivo Formulations

The following are examples of formulations that have been used for in vivo studies. The optimal formulation may vary depending on the animal model and route of administration. It is highly recommended to perform a small-scale formulation test for solubility and stability before preparing a large batch.

Formulation 1: Injectable Solution (Clear)[1] This formulation yields a clear solution suitable for injection.

Component	Percentage (v/v)	Example for 1 mL
DMSO	5%	50 µL
PEG300	40%	400 µL
Tween 80	5%	50 µL
ddH ₂ O	50%	500 µL

Procedure:

- Start with a concentrated stock solution of **AGI-24512** in DMSO (e.g., 80 mg/mL).[1]
- In a sterile tube, add the required volume of PEG300.
- Add the **AGI-24512** DMSO stock to the PEG300 and mix until the solution is clear.
- Add the Tween 80 and mix until clear.
- Finally, add the ddH₂O and mix thoroughly.
- This solution should be prepared fresh and used immediately for optimal results.[1]

Formulation 2: Oral Suspension[1] This formulation creates a homogenous suspension for oral administration.

Component	Concentration	Example for 1 mL
AGI-24512	5 mg/mL	5 mg
CMC-Na Solution	As required	1 mL

Procedure:

- Weigh the required amount of **AGI-24512** powder.

- Add the powder to the appropriate volume of Carboxymethylcellulose sodium (CMC-Na) solution.
- Mix thoroughly to obtain a homogenous suspension.

Safety Precautions

- **AGI-24512** is a bioactive compound. Handle with appropriate personal protective equipment (PPE), including gloves, lab coat, and safety glasses.
- Work in a well-ventilated area or a chemical fume hood.
- Refer to the Safety Data Sheet (SDS) for comprehensive safety information.

Disclaimer: These protocols are intended as a guide. Researchers should optimize the protocols based on their specific experimental needs and conditions.

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